

Dibutyl succinate CAS number and synonyms

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Compound of Interest

Compound Name: *Dibutyl succinate*

Cat. No.: *B085449*

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Dibutyl Succinate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides core identification information for **dibutyl succinate**, a key chemical compound utilized in various industrial and research applications. While a comprehensive experimental guide is beyond the scope of this format, the following sections detail its fundamental identifiers.

Chemical Identification

Dibutyl succinate is chemically identified by its unique CAS (Chemical Abstracts Service) number, which is a universal standard for chemical substance identification.

CAS Number: 141-03-7[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Synonyms and Alternative Names

Dibutyl succinate is known by a variety of synonyms in scientific literature and commercial contexts. Understanding these alternative names is crucial for comprehensive literature searches and material sourcing.

Synonym

Butanedioic acid, 1,4-dibutyl ester

Butanedioic acid, dibutyl ester

Di-n-butyl succinate

Dibutyl Butanedioate

NSC 1502

Succinic Acid Di-N-Butyl Ester

Succinic Acid Dibutyl Ester

Tabatrex

Tabutrex

Dnbs

Butyl succinate

ent666

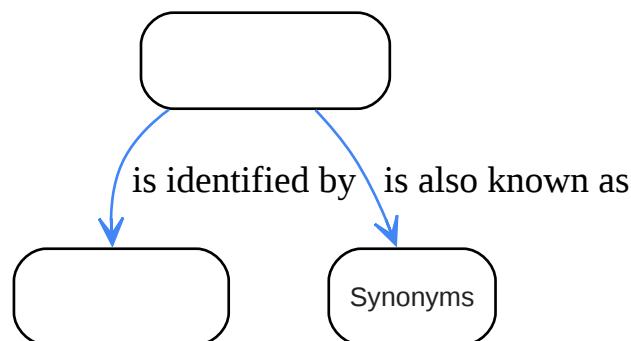
Tabetrex

Note on Further Information:

Detailed experimental protocols, signaling pathways, and extensive quantitative data are best sourced from peer-reviewed scientific literature and specialized chemical databases. The information provided here serves as a foundational guide for the identification of **dibutyl succinate**.

Logical Relationship Diagram

The following diagram illustrates the relationship between **dibutyl succinate**, its CAS number, and its various synonyms.

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References

- 1. CAS 141-03-7: Dibutyl succinate | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. biofuranchem.com [biofuranchem.com]
- 4. Dibutyl succinate | 141-03-7 [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Dibutyl Succinate | 141-03-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
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